

Where to buy analytical grade Methyl 3,4-dimethoxycinnamate reference standard

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Compound of Interest

Compound Name: Methyl 3,4-dimethoxycinnamate

Cat. No.: B017139

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Sourcing High-Purity Methyl 3,4-dimethoxycinnamate: A Guide for Researchers

For scientists and researchers engaged in drug development and analytical studies, obtaining high-purity reference standards is paramount for accurate and reproducible results. This guide provides a comparative overview of potential suppliers for analytical grade **Methyl 3,4-dimethoxycinnamate**, along with detailed experimental protocols for its quantification.

Comparison of Potential Suppliers

Sourcing a certified analytical grade reference standard for **Methyl 3,4-dimethoxycinnamate** requires careful consideration of purity, documentation, and supplier reputation. While a direct "analytical standard" designation is not universally available, several chemical suppliers offer high-purity grades suitable for research and analytical applications. The following table summarizes the offerings from potential suppliers.

Supplier	Product Name	Purity	Certification/Documentation	Notes
MedChemExpress	Methyl 3,4-dimethoxycinnamate	Typically >98% (by HPLC/LCMS)	Certificate of Analysis (CoA) available upon request. Products are tested under an ISO 17025 compliant quality system. [1] [2]	A strong candidate for a reference standard due to their quality control system and available documentation. [1]
ChemScene	Methyl 3,4-dimethoxycinnamate	Purity specifications available on product page.	Product data sheet available. Safety Data Sheet (SDS) provided.	Offers a range of chemical products for research. The "analytical grade" status needs to be confirmed by reviewing the specific product documentation.
Xiamen Eagle Chemical Corporation	Methyl 3,4-dimethoxycinnamate	Purity information may be available on the product data sheet.	Product information and SDS are typically available.	A bulk chemical supplier. Suitability as an analytical reference standard would depend on the batch-specific purity and available analytical data. [3]
Sigma-Aldrich (Merck)	3,4-Dimethoxycinnamate	99%	Provides detailed product	While they offer the parent acid at

	mic acid		information and analytical data.	high purity, an analytical standard of the methyl ester was not directly found. ^[4] This could be an alternative for in-house synthesis of a standard.
LGC Standards	Not directly listed	Varies	Provides certified reference materials (CRMs) for a wide range of compounds.	Does not currently list Methyl 3,4-dimethoxycinnamate as a specific reference standard. However, they offer custom synthesis services. ^{[5][6]}
Toronto Research Chemicals (TRC)	Not directly listed	Varies	A well-known supplier of high-quality research chemicals and standards.	Does not have a stock listing for Methyl 3,4-dimethoxycinnamate but could be a source for custom synthesis. ^{[7][8]}

Recommendation: Based on the available information, MedChemExpress is a promising starting point for obtaining a high-purity **Methyl 3,4-dimethoxycinnamate** reference standard, given their mention of ISO-compliant testing and the availability of a Certificate of Analysis.^[1] ^[2] It is crucial to request and review the batch-specific CoA to ensure it meets the requirements for an analytical reference standard. For certified reference materials, exploring custom

synthesis options with suppliers like LGC Standards or Toronto Research Chemicals may be necessary.

Experimental Protocols for Quantification

Accurate quantification of **Methyl 3,4-dimethoxycinnamate** is essential for research and quality control. Below are detailed experimental protocols for its analysis using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). These protocols are based on established methods for similar cinnamic acid derivatives and phenylpropanoids.[\[9\]](#)[\[10\]](#)[\[11\]](#)

High-Performance Liquid Chromatography (HPLC-UV) Method

This method is suitable for the routine quantification of **Methyl 3,4-dimethoxycinnamate** in various sample matrices.

Instrumentation:

- HPLC system with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Autosampler
- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or purified)
- Formic acid or Acetic acid (analytical grade)
- **Methyl 3,4-dimethoxycinnamate** reference standard

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic or acetic acid) is recommended. A starting gradient could be 30% acetonitrile, increasing to 80% over 20 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: Cinnamic acid derivatives typically have strong absorbance around 310-320 nm. The optimal wavelength should be determined by running a UV scan of the reference standard.
- Injection Volume: 10 µL

Standard Preparation:

- Prepare a stock solution of the **Methyl 3,4-dimethoxycinnamate** reference standard in methanol or acetonitrile at a concentration of 1 mg/mL.
- Perform serial dilutions of the stock solution to prepare a series of calibration standards ranging from approximately 0.1 µg/mL to 100 µg/mL.

Sample Preparation:

- The sample preparation will vary depending on the matrix. For plant extracts, a solid-liquid extraction with methanol or ethanol, followed by filtration through a 0.45 µm syringe filter, is a common approach.
- For other matrices, a suitable extraction and clean-up procedure should be developed and validated.

Analysis:

- Inject the calibration standards to generate a calibration curve.
- Inject the prepared samples.

- Quantify the amount of **Methyl 3,4-dimethoxycinnamate** in the samples by comparing the peak area to the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS provides high selectivity and sensitivity and can be used for both qualitative and quantitative analysis. Derivatization is often required for non-volatile compounds like cinnamic acid derivatives to improve their chromatographic behavior.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for the analysis of semi-volatile compounds (e.g., a 5% phenyl-methylpolysiloxane column, 30 m x 0.25 mm ID, 0.25 μ m film thickness)
- Autosampler
- Data acquisition and processing software

Reagents:

- Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + TMCS)
- Pyridine or other suitable solvent for derivatization
- Hexane or Ethyl acetate (GC grade)
- Methyl 3,4-dimethoxycinnamate** reference standard

Derivatization Procedure:

- Evaporate a known amount of the sample extract or standard solution to dryness under a gentle stream of nitrogen.
- Add 50 μ L of pyridine and 50 μ L of BSTFA + TMCS to the dried residue.

- Heat the mixture at 70 °C for 30 minutes.
- After cooling, the sample is ready for injection.

GC-MS Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 50-500

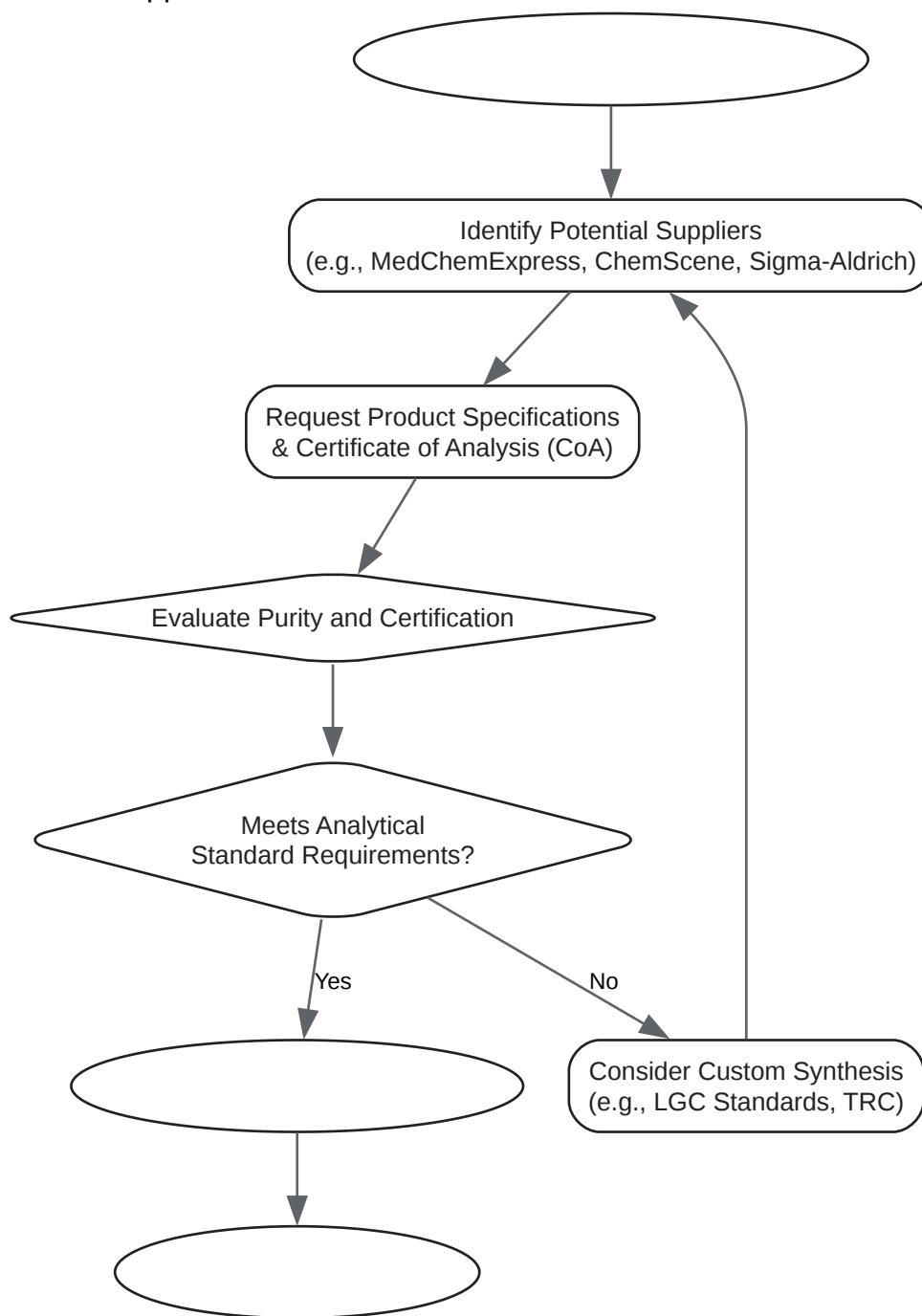
Analysis:

- Inject the derivatized calibration standards to create a calibration curve.
- Inject the derivatized samples.
- Identify the trimethylsilyl (TMS) derivative of **Methyl 3,4-dimethoxycinnamate** based on its retention time and mass spectrum.
- Quantify the analyte using the calibration curve based on the peak area of a characteristic ion.

Visualizing the Workflow

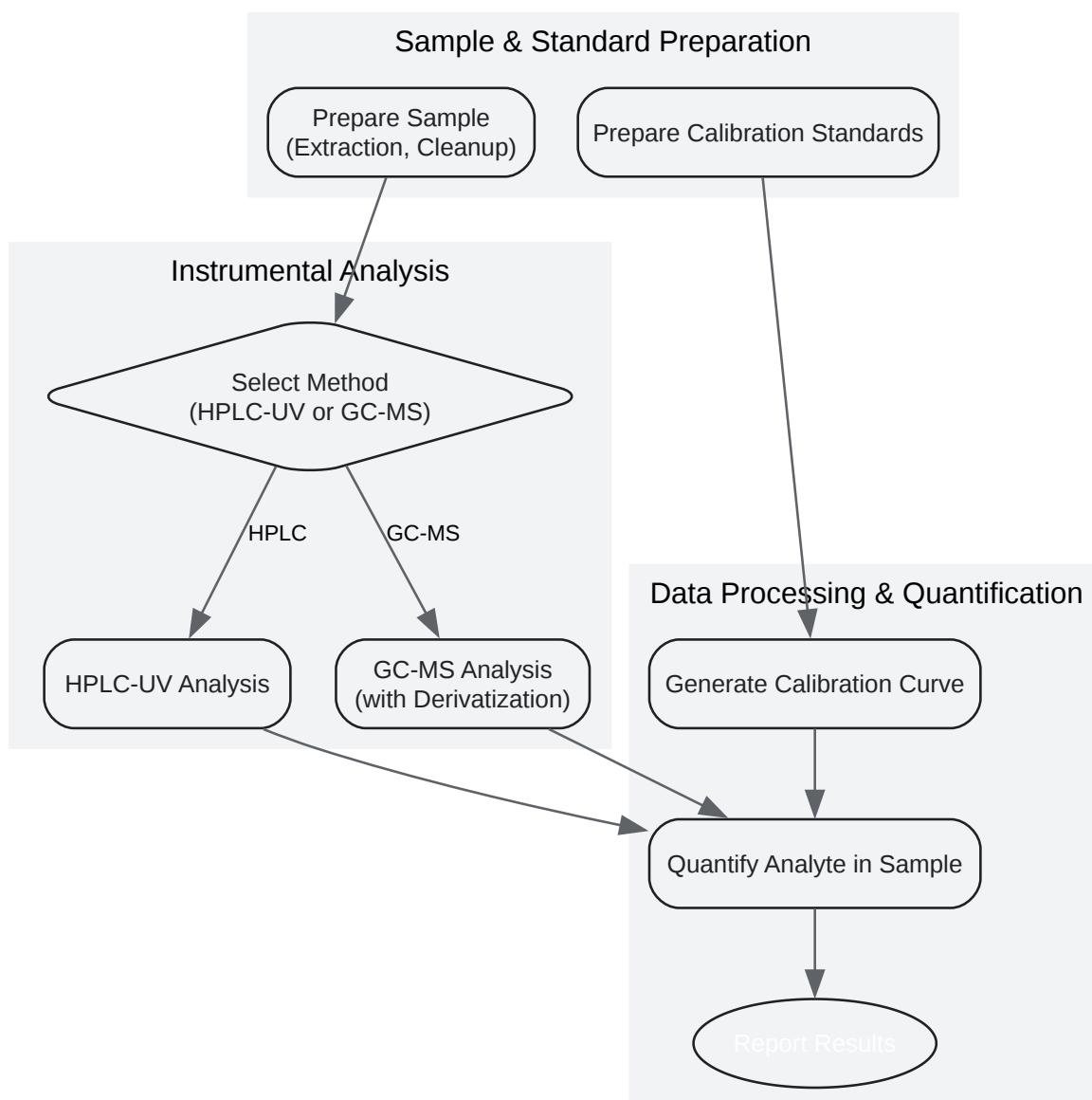
To aid in the selection and analytical process, the following diagrams illustrate the key workflows.

Supplier Selection Workflow for Reference Standard

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Caption: A flowchart outlining the decision-making process for selecting a suitable supplier for an analytical reference standard.

General Analytical Workflow for Quantification

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Caption: A diagram illustrating the general workflow for the quantitative analysis of **Methyl 3,4-dimethoxycinnamate**.

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